

Vinyl Palmitate as a Monomer for Polymerization: A Technical Guide

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Compound of Interest

Compound Name: Vinyl palmitate

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl palmitate (VP), the vinyl ester of palmitic acid, is a monomer that presents significant opportunities in polymer science and biomedical applications.[1] Its structure, featuring a polymerizable vinyl group and a long 16-carbon alkyl chain derived from a common fatty acid, allows for the synthesis of polymers with pronounced hydrophobicity and unique physicochemical properties.[2][3] The resulting polymer, poly(**vinyl palmitate**) (PVP), and its copolymers are of interest for applications ranging from specialty coatings and adhesives to advanced drug delivery systems.[1][4]

Poly(vinyl esters) are typically produced via free-radical polymerization.[5] However, the polymerization of vinyl esters can be challenging to control due to a high degree of chain transfer reactions.[5] Modern techniques like Reversible Addition-Fragmentation Chain Transfer (RAFT) polymerization offer enhanced control over molecular weight and dispersity.[5] Furthermore, "green" chemistry approaches utilizing enzymatic catalysis are emerging as sustainable alternatives for synthesizing palmitate-containing molecules.[6][7]

This technical guide provides a comprehensive overview of **vinyl palmitate** as a monomer, detailing its properties, polymerization methodologies, and potential applications, with a particular focus on its relevance to the pharmaceutical and drug development sectors.

Vinyl Palmitate Monomer: Properties

Vinyl palmitate, also known as hexadecanoic acid, ethenyl ester, is a waxy solid at room temperature.^[8] Its key physical and chemical properties are summarized in Table 1. This long-chain fatty acid ester is valued for its stable chemical properties and resistance to oxidation.^[1]

Table 1: Physical and Chemical Properties of **Vinyl Palmitate** Monomer

Property	Value	References
CAS Number	693-38-9	^[2] ^[9]
Molecular Formula	C ₁₈ H ₃₄ O ₂	^[1] ^[2]
Molecular Weight	282.46 g/mol	^[1] ^[2]
Appearance	White to almost white crystalline solid/powder	^[8]
Melting Point	22 °C	^[1]
Boiling Point	354.6 °C at 760 mmHg	^[1]
Density	0.871 g/cm ³	^[1]
Solubility	Slightly soluble in methanol	^[1] ^[8]
Synonyms	Vinyl hexadecanoate, Palmitic acid vinyl ester	^[1]

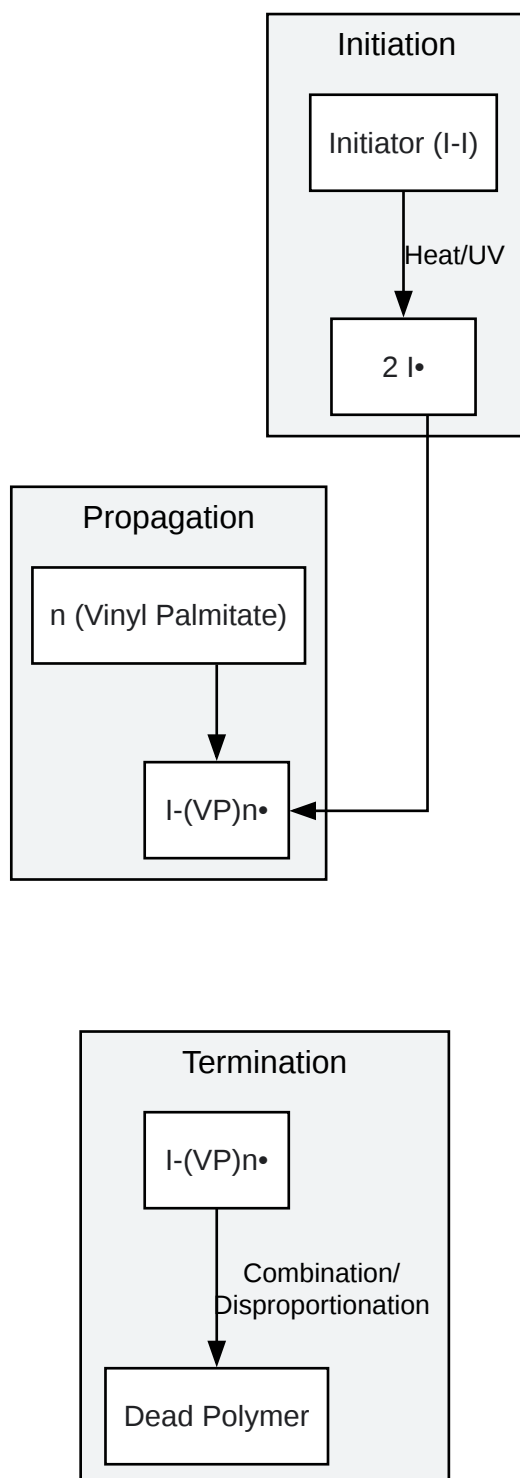
Polymerization of Vinyl Palmitate

The polymerization of vinyl esters is exclusively carried out via radical mechanisms, as they are not susceptible to conventional anionic or cationic polymerization.^[5] The high reactivity of the growing polymer radical compared to the low reactivity of the monomer makes controlled polymerization challenging, often leading to chain transfer reactions.^[5]

Free-Radical Polymerization

Conventional free-radical polymerization is the most straightforward method for polymerizing vinyl esters.^[5] The process involves an initiator (e.g., AIBN, benzoyl peroxide) that generates

free radicals, which then propagate by adding to **vinyl palmitate** monomers.



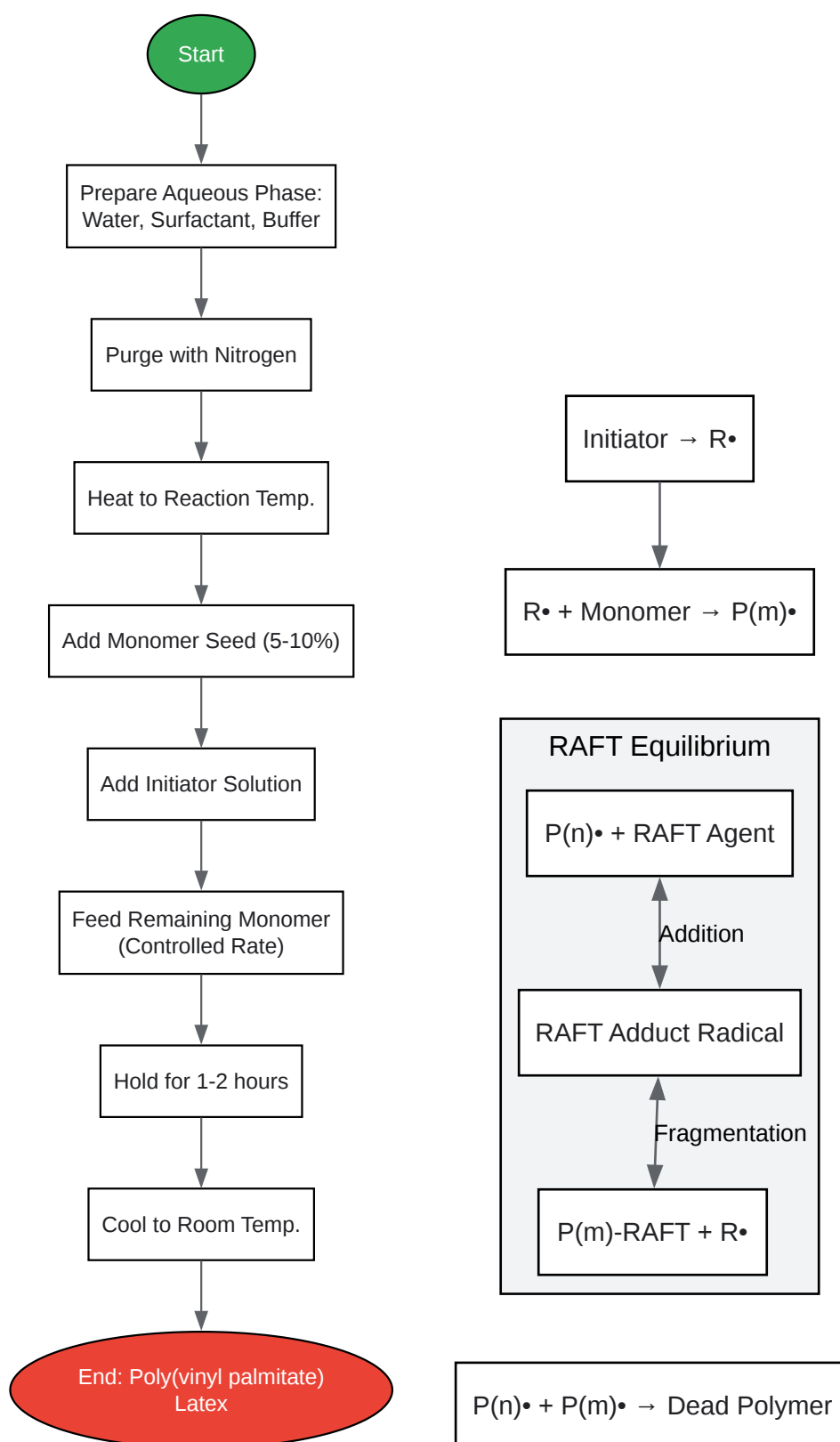
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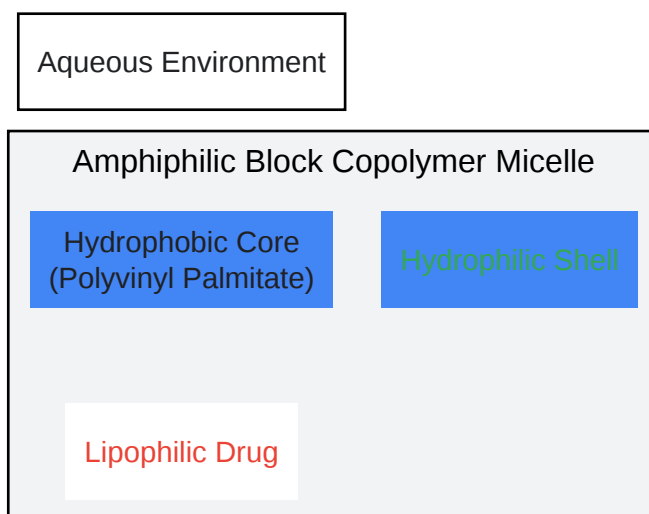
Caption: General mechanism of free-radical polymerization.

Emulsion Polymerization

Emulsion polymerization is a common industrial process for producing vinyl acetate-based polymers and is applicable to other vinyl esters.^{[10][11]} The monomer is dispersed as droplets in a continuous aqueous phase, stabilized by a surfactant. Polymerization is initiated in the aqueous phase by a water-soluble initiator, with polymer particles forming within micelles.^[10]

- **Reactor Setup:** A jacketed glass reactor equipped with a mechanical stirrer, reflux condenser, nitrogen inlet, and feeding pumps is charged with deionized water, a surfactant (e.g., sodium palmitate^[12]), and a buffer solution.
- **Inert Atmosphere:** The system is purged with nitrogen for at least 30 minutes to remove oxygen, which can inhibit radical polymerization.
- **Seeding:** A small portion (5-10%) of the **vinyl palmitate** monomer is added to the reactor, and the mixture is heated to the reaction temperature (e.g., 50-70 °C).^[10]
- **Initiation:** A solution of a water-soluble initiator (e.g., potassium persulfate) is added to start the polymerization and form seed particles.^[10]
- **Monomer Feed:** The remaining **vinyl palmitate** is fed into the reactor at a controlled rate to manage the exothermic reaction.
- **Completion and Cooling:** After the feed is complete, the reaction is allowed to continue for another 1-2 hours to ensure high conversion. The resulting latex is then cooled to room temperature.
- **Characterization:** The final product is characterized for particle size, molecular weight (GPC), and polymer structure (NMR).





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References

- 1. Cas 693-38-9, PALMITIC ACID VINYL ESTER | lookchem [lookchem.com]
- 2. Palmitic acid vinyl ester [webbook.nist.gov]
- 3. Synthesis and characterization of biodegradable palm palmitic acid based bioplastic - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. RAFT Polymerization of Vinyl Esters: Synthesis and Applications | MDPI [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. Page loading... [wap.guidechem.com]
- 9. PALMITIC ACID VINYL ESTER | 693-38-9 [chemicalbook.com]
- 10. cms-ic.chempoint.com [cms-ic.chempoint.com]
- 11. mcpolymers.com [mcpolymers.com]

- 12. researchgate.net [researchgate.net]
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